

Personal protective equipment for handling 3 β -Hydroxy-5-cholenoic acid-d4

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Compound of Interest

Compound Name: 3 β -Hydroxy-5-cholenoic acid-d4

Cat. No.: B15597941

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Essential Safety and Handling Guide for 3 β -Hydroxy-5-cholenoic acid-d4

This guide provides crucial safety and logistical information for the handling and disposal of 3 β -Hydroxy-5-cholenoic acid-d4, tailored for researchers, scientists, and drug development professionals. Note that a specific Safety Data Sheet (SDS) for 3 β -Hydroxy-5-cholenoic acid-d4 was not readily available; therefore, this guidance is based on information for structurally similar compounds and general laboratory safety principles for handling bile acids and deuterated compounds.

Personal Protective Equipment (PPE)

When handling 3 β -Hydroxy-5-cholenoic acid-d4, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification/Standard
Eye Protection	Safety goggles or glasses with side shields	EN 166 (EU) or ANSI Z87.1 (US) compliant
Hand Protection	Chemical-resistant gloves	EN 374 compliant. Material suitability should be confirmed with the glove manufacturer.
Skin and Body	Laboratory coat, long-sleeved clothing	N/A
Respiratory	Not generally required under normal use with adequate ventilation. If dusts are generated,	

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